

# 2-Hydroxybutanal synthesis from propanal

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## Compound of Interest

Compound Name: 2-Hydroxybutanal

Cat. No.: B14680593

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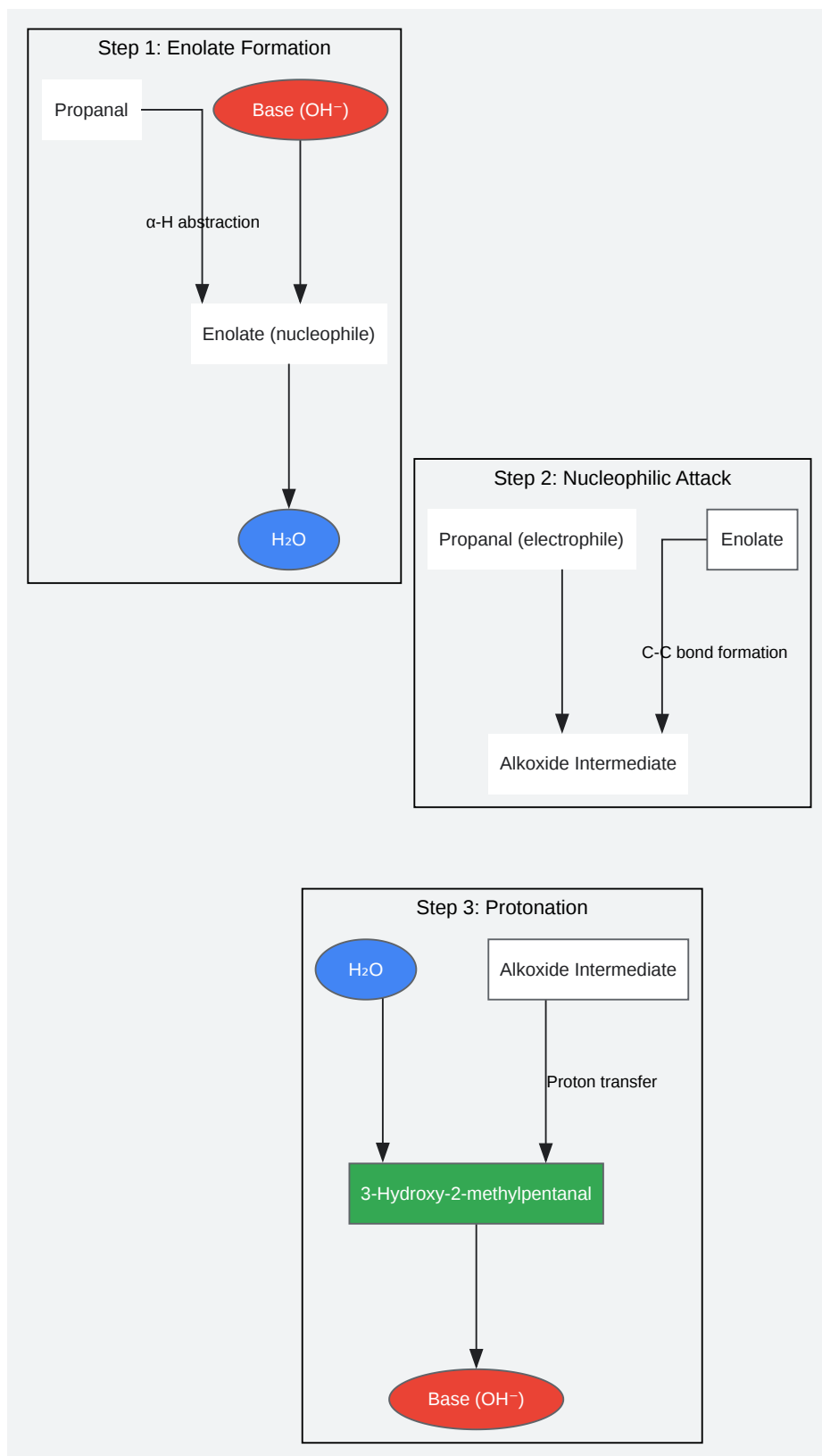
## Reaction Mechanism

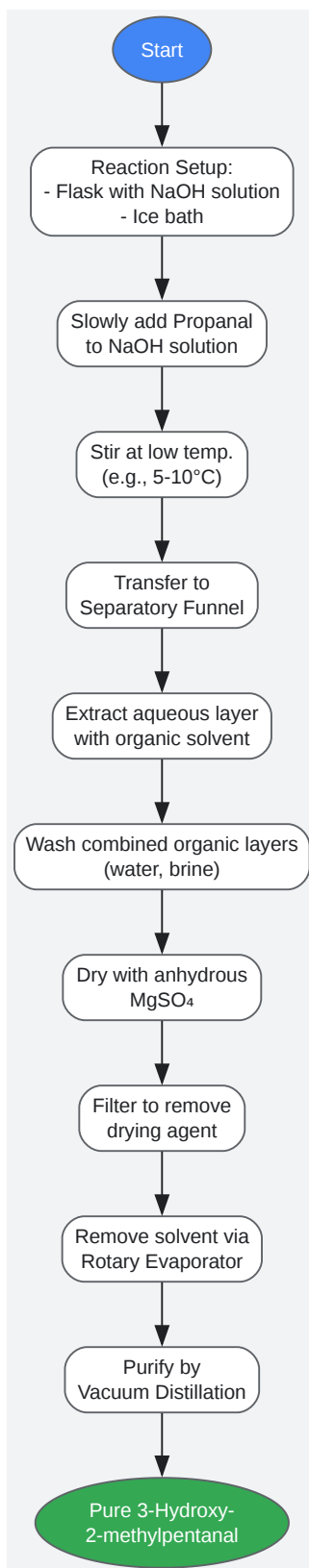
The self-aldol addition of propanal can be catalyzed by either a base or an acid, with base catalysis being more common.<sup>[1]</sup>

## Base-Catalyzed Mechanism

The base-catalyzed mechanism proceeds through three principal steps:

- **Enolate Formation:** A base, such as a hydroxide ion ( $\text{OH}^-$ ), abstracts an acidic  $\alpha$ -hydrogen from a molecule of propanal. This deprotonation results in the formation of a resonance-stabilized enolate ion, which is a potent nucleophile.<sup>[2][3]</sup>
- **Nucleophilic Attack:** The nucleophilic  $\alpha$ -carbon of the enolate attacks the electrophilic carbonyl carbon of a second propanal molecule.<sup>[3][4]</sup> This step forms a new carbon-carbon bond and results in an alkoxide intermediate.<sup>[4]</sup>
- **Protonation:** The alkoxide intermediate is protonated by a protic solvent, such as water (which is formed in the initial deprotonation step), to yield the final  $\beta$ -hydroxy aldehyde product, 3-hydroxy-2-methylpentanal, and regenerates the base catalyst.<sup>[2]</sup>





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## References

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